

Physicochemical Profiling of Copper(II) Disodium EDTA: A Technical Compendium

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Edta disodium cupric salt*

CAS No.: 61916-40-3

Cat. No.: B1614634

[Get Quote](#)

Executive Summary

Copper(II) Disodium EDTA (CuNa_2EDTA) is a stable, water-soluble metal chelate used extensively in agriculture (micronutrient delivery), pharmaceutical formulations (sequestering agent), and analytical chemistry.^[1] Unlike simple copper salts (e.g., CuSO_4), the copper ion in CuNa_2EDTA is sequestered within a hexadentate ligand cage, significantly altering its redox potential, solubility profile, and bioavailability.

This guide provides a rigorous analysis of its thermodynamic stability, structural dynamics, and practical methodologies for synthesis and quantification, moving beyond basic data sheets to explore the why and how of its chemical behavior.

Chemical Identity & Structural Dynamics^{[1][2]}

The stability of CuNa_2EDTA arises from the "Chelate Effect," where the entropic gain of displacing water molecules drives the formation of the complex.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	Disodium [-N,N',O,O',ON,ON']cuprate(2-)
Common Name	EDTA Copper Disodium Salt; Copper EDTA
CAS Number	14025-15-1
Molecular Formula	C ₁₀ H ₁₂ CuN ₂ Na ₂ O ₈ (Anhydrous basis)
Molecular Weight	~397.74 g/mol (Anhydrous); ~433.7 g/mol (Trihydrate/Tetrahydrate forms vary)
Coordination No.	6 (Distorted Octahedral)

Structural Geometry & The Jahn-Teller Effect

In the Cu(II) complex, the central copper ion (

electronic configuration) is coordinated by two nitrogen atoms and four carboxylate oxygen atoms from the EDTA backbone.[1]

Expert Insight: While EDTA is typically a hexadentate ligand, Cu(II) complexes exhibit significant Jahn-Teller distortion.[1] The axial bonds are elongated, making the complex kinetically labile compared to Cr(III) or Co(III) analogs, despite its high thermodynamic stability. This lability is crucial for its function as a micronutrient—it is stable enough to prevent precipitation in soil but labile enough for root uptake mechanisms to strip the copper.

Physicochemical Properties Matrix

The following data aggregates experimental values critical for formulation stability.

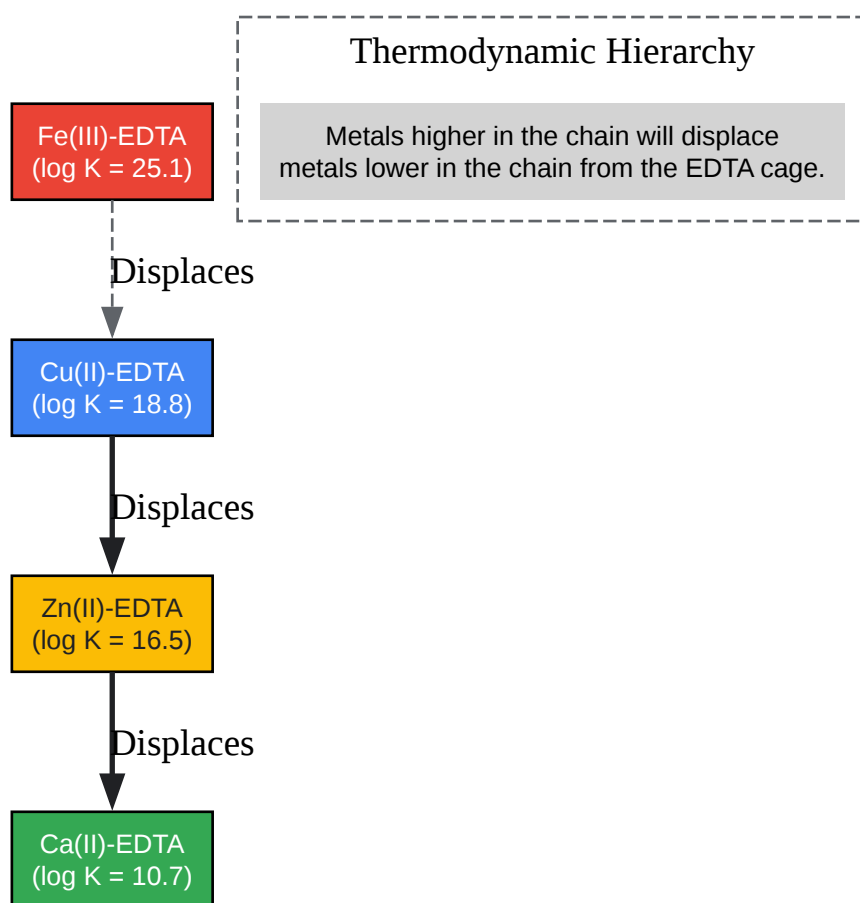
Property	Value / Behavior	Relevance
Appearance	Deep Blue Crystalline Powder	Color intensity is pH-independent in the stable range (4–9).[1]
Solubility (Water)	High (>100 g/L at 20°C)	Highly soluble compared to CuCO_3 or CuO .[1]
Solubility (Organic)	Insoluble in Ethanol, Chloroform	Requires aqueous mobile phases for HPLC.[1]
pH Stability Range	4.0 – 9.0	Below pH 3, protons compete for carboxylate groups (demetallation).[1] Above pH 10, $\text{Cu}(\text{OH})_2$ may precipitate.
Stability Constant (log K)	18.78 (at 25°C, I=0.1M)	Indicates extremely strong binding; Cu displaces Ca (log K ~10.[1]7) and Mg (log K ~8.7).[1]
Bulk Density	0.6 – 0.8 g/cm ³	Critical for solid dosage manufacturing.[1]
Decomposition Temp	> 250°C	Thermally stable for autoclaving/sterilization.[1]

Thermodynamic Stability Logic

The log K value of 18.78 implies that for the equilibrium:

The equilibrium lies heavily to the right.[1] However, in mixed metal systems, trans-metallation can occur.

Graphviz Diagram: Stability & Trans-metallation Logic This diagram illustrates the hierarchy of metal displacement based on stability constants.



[Click to download full resolution via product page](#)

Figure 1: Thermodynamic hierarchy of EDTA chelation. Copper will displace Zinc and Calcium but can be displaced by Iron(III).

Experimental Protocols

Synthesis of High-Purity CuNa_2EDTA

Avoid using Copper Sulfate (CuSO_4) if high purity is required, as removing sodium sulfate byproducts is difficult due to shared solubility profiles.^[1] The Carbonate route is self-purifying.

Objective: Synthesize 10g of CuNa_2EDTA free of inorganic anions.

Reagents:

- Disodium EDTA Dihydrate ($\text{Na}_2\text{H}_2\text{EDTA}[1]\cdot 2\text{H}_2\text{O}$)

- Basic Copper Carbonate ($\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$)
- Deionized Water (Type I)[1]

Step-by-Step Protocol:

- Stoichiometric Calculation:
 - Target: 0.025 mol.
 - Weigh 9.30 g of $\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$. [1]
 - Weigh ~2.8 g of Basic Copper Carbonate (approximate, use slight excess as unreacted carbonate is insoluble). [1]
- Dissolution:
 - Dissolve $\text{Na}_2\text{H}_2\text{EDTA}$ in 50 mL deionized water at 60°C. The solution will be clear and slightly acidic (pH ~4.5).
- Complexation:
 - Slowly add Copper Carbonate to the stirring EDTA solution.
 - Observation: Effervescence (release) and color change to deep blue. [1]
 - Reaction:
- Digestion:
 - Maintain at 70°C for 30 minutes to ensure completion.
- Filtration (Purification Step):
 - Filter the hot solution through a 0.45 μm membrane to remove unreacted excess Copper Carbonate.

- Result: The filtrate contains pure CuNa₂EDTA.[1]
- Crystallization:
 - Concentrate the filtrate by rotary evaporation to 50% volume.
 - Add Ethanol (95%) dropwise until turbidity persists. Cool to 4°C overnight.
 - Filter blue crystals and dry at 80°C.

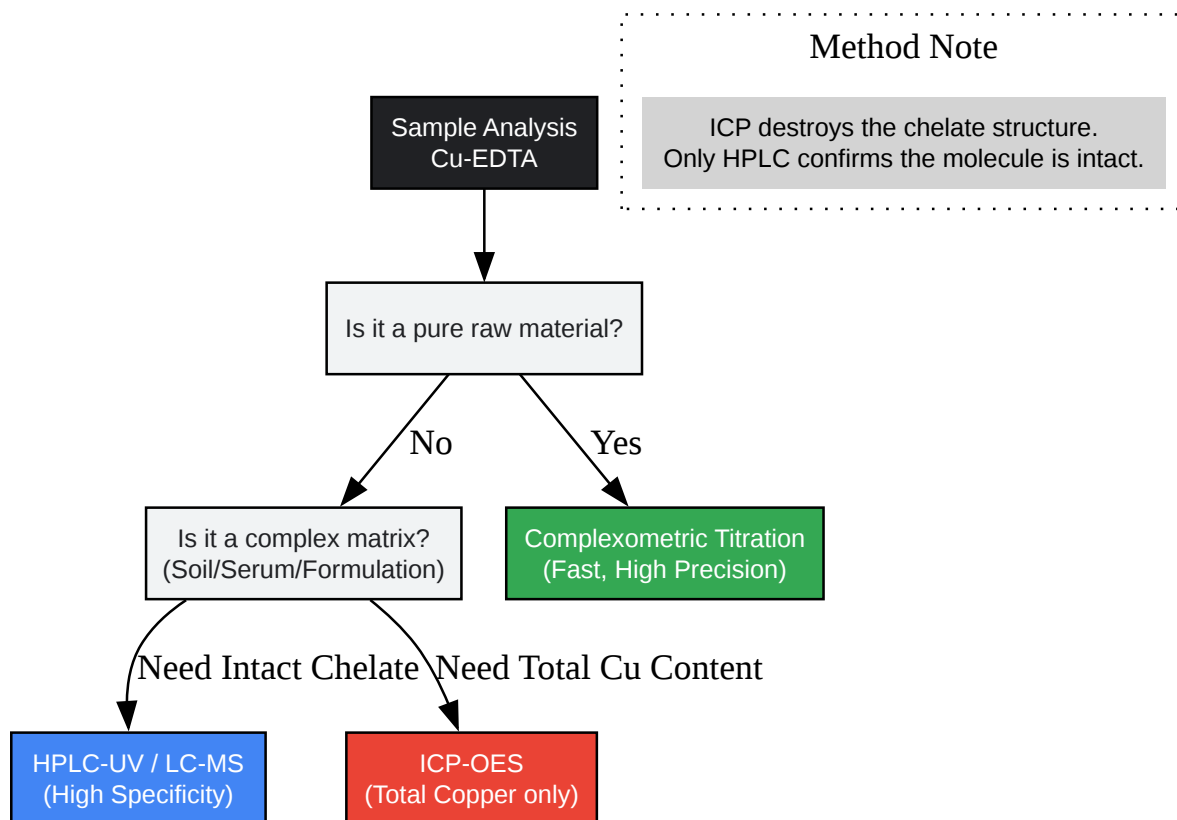
Analytical Quantification (HPLC-UV)

Standard titrations (iodometric) work but lack specificity in mixed formulations.[1] HPLC is preferred for stability indicating assays.

Method Principle: Reverse-phase ion-pair chromatography.[1]

Parameter	Condition
Column	C18 (ODS), 250 x 4.6 mm, 5 μm
Mobile Phase	30 mM Tetrabutylammonium Hydroxide (Ion Pair) in Phosphate Buffer (pH 6.5) : Acetonitrile (90:[1]10)
Flow Rate	1.0 mL/min
Detection	UV-Vis at 254 nm (detects the Copper-EDTA complex directly)
Retention Time	~6-8 minutes

Graphviz Diagram: Analytical Decision Tree Logic flow for selecting the correct quantification method.



[Click to download full resolution via product page](#)

Figure 2: Decision matrix for analytical method selection.

Safety & Environmental Impact[1]

- Toxicity: CuNa_2EDTA is generally considered low toxicity (LD50 Oral Rat > 1000 mg/kg), but high concentrations of copper are cytotoxic.[1]
- Environmental Persistence: EDTA is recalcitrant to biodegradation.[1] It can mobilize heavy metals in waterways, posing ecological risks.
- Handling: Wear PPE (gloves, goggles).[1] The dust is an irritant to the respiratory tract.

References

- Martell, A. E., & Smith, R. M. (1974).[1] Critical Stability Constants. Plenum Press. (Source for log K values).

- Sillén, L. G., & Martell, A. E. (1964).[1] Stability Constants of Metal-Ion Complexes. The Chemical Society, London.
- Harris, D. C. (2010).[1] Quantitative Chemical Analysis. W. H. Freeman. (Source for chelation thermodynamics).[1]
- European Chemicals Agency (ECHA). (2023).[1] Registration Dossier: Copper disodium EDTA. Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EDTA disodium salt | C10H14N2Na2O8 | CID 8759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Profiling of Copper(II) Disodium EDTA: A Technical Compendium]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1614634/docs#physicochemical-profiling-of-copper-ii-disodium-edta-a-technical-compendium>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)